

Technical Guide: Physicochemical Properties of (2R,3S)-Heptane-2,3-diol

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Compound of Interest

Compound Name: *Heptane-2,3-diol*

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Introduction

(2R,3S)-**heptane-2,3-diol** is a specific stereoisomer of **heptane-2,3-diol**, a vicinal diol. The spatial arrangement of the hydroxyl groups along the heptane backbone dictates its physical and chemical properties, which in turn influence its behavior in biological systems and chemical reactions. This technical guide provides a summary of the available computed physical properties of (2R,3S)-**heptane-2,3-diol** and outlines detailed experimental protocols for the determination of its key physical characteristics. Due to a lack of experimentally determined data in the public domain for this specific stereoisomer, this guide also serves as a framework for its empirical characterization.

Data Presentation: Physical Properties

Currently, there is a notable absence of experimentally verified physical property data for (2R,3S)-**heptane-2,3-diol** in peer-reviewed literature and chemical databases. The following table summarizes the computed data available from the PubChem database, which can serve as an initial reference.^[1] It is imperative that these values be confirmed through experimental measurement.

Physical Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₂	PubChem[1]
Molecular Weight	132.20 g/mol	PubChem (Computed)[1]
XLogP3	1.1	PubChem (Computed)[1]
Hydrogen Bond Donor Count	2	PubChem (Computed)
Hydrogen Bond Acceptor Count	2	PubChem (Computed)
Rotatable Bond Count	4	PubChem (Computed)
Exact Mass	132.115029749 Da	PubChem (Computed)[1]
Polar Surface Area	40.5 Å ²	PubChem (Computed)[1]
Melting Point	Data Not Available	-
Boiling Point	Data Not Available	-
Density	Data Not Available	-
Solubility	Data Not Available	-

Experimental Protocols

The following sections detail standardized experimental procedures for determining the key physical properties of a liquid organic compound such as (2R,3S)-**heptane-2,3-diol**.

Determination of Melting Point

Since (2R,3S)-**heptane-2,3-diol** may exist as a solid at or below room temperature, the determination of its melting point is a critical first step in its characterization.

Principle: The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range.[2][3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[2][3]
- Capillary tubes (sealed at one end)[2][3]
- Thermometer (calibrated)[3]
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of the solid sample is finely powdered using a mortar and pestle.[3]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end to a height of 2-3 mm.[4]
- Apparatus Setup:
 - Mel-Temp Apparatus: The capillary tube is inserted into the sample holder of the apparatus.[2]
 - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil), making sure the rubber band is above the oil level.[3][5]
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[3]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[6]
- Purity Assessment: A sharp melting range (typically 0.5-1°C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.[2]

Determination of Boiling Point

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7]

Apparatus:

- Thiele tube or a small test tube with a side arm[5][8]
- Capillary tube (sealed at one end)[5][8]
- Thermometer (calibrated)[8]
- Heating source (e.g., Bunsen burner or heating mantle)[8]
- Liquid paraffin or silicone oil[5]

Procedure (Capillary Method):

- Sample Preparation: A small amount (a few milliliters) of the liquid is placed in a small test tube.[9]
- Apparatus Setup: A capillary tube, sealed at one end, is placed inverted into the test tube containing the liquid. The test tube is then attached to a thermometer.[5][8]
- Heating: The assembly is heated in a Thiele tube or an oil bath. Heating should be done gently and uniformly.[5][8]
- Observation: As the liquid heats up, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a rapid and continuous stream of bubbles is observed.[5][8] The heat source is then removed, and the liquid is allowed to cool.
- Recording: The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[10]

Determination of Density

Principle: Density is the mass of a substance per unit volume.[11]

Apparatus:

- Pycnometer or a graduated cylinder[12]
- Analytical balance

Procedure (using a Pycnometer):

- The mass of a clean, dry pycnometer is accurately determined using an analytical balance.
- The pycnometer is filled with the liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the outside.
- The mass of the pycnometer filled with the liquid is determined.
- The volume of the pycnometer is determined by repeating the process with a liquid of known density (e.g., distilled water).
- The density of the sample is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [13]

Determination of Solubility

Principle: Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a substance depends on the physical and chemical properties of both the solute and the solvent.

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Graduated pipettes

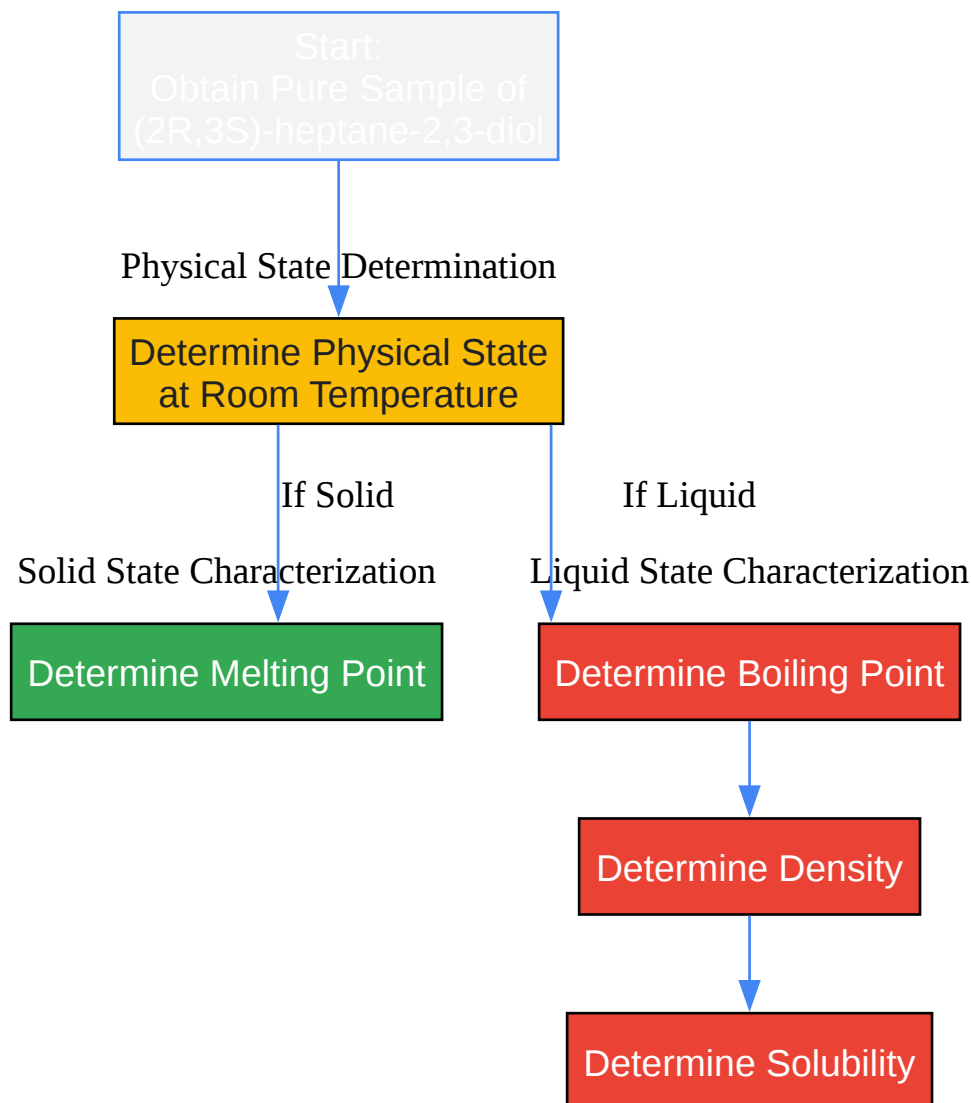
Procedure (Qualitative):

- Approximately 0.1 g of the compound is placed in a test tube. [14]

- 3 mL of the solvent (e.g., water, ethanol, diethyl ether, acetone, toluene) is added in portions, with vigorous shaking after each addition.[\[14\]](#)
- The compound is considered soluble if it completely dissolves to form a clear solution.
- For water-insoluble compounds, solubility can be tested in 5% aqueous solutions of NaOH, NaHCO₃, and HCl to provide information about the presence of acidic or basic functional groups.[\[15\]](#)[\[16\]](#)

Mandatory Visualization

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of an unknown organic compound like (2R,3S)-**heptane-2,3-diol**.



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Caption: Workflow for Physical Property Determination.

Conclusion

While computational data for (2R,3S)-**heptane-2,3-diol** provides a preliminary understanding of its physicochemical profile, experimental verification is crucial for its application in research and development. The protocols outlined in this guide offer a systematic approach to determining the melting point, boiling point, density, and solubility of this compound. The empirical data

generated will be invaluable for its use in drug design, synthesis, and other scientific endeavors.

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